

Technical Guide: Stability and Storage of N-(2-aminophenyl)-N-propylamine[1]

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Compound of Interest

Compound Name: *N*-(2-aminophenyl)-*N*-propylamine

CAS No.: 55899-42-8

Cat. No.: B1228254

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Executive Summary

N-(2-aminophenyl)-N-propylamine (CAS: 55899-42-8), also known as N-propyl-1,2-phenylenediamine, is a highly reactive intermediate primarily used in the synthesis of benzimidazole-based pharmaceuticals and coordination complexes.[1]

Its structural motif—an electron-rich benzene ring with vicinal primary and secondary amine groups—renders it acutely sensitive to oxidative degradation and photolysis.[1] Improper storage leads to rapid formation of quinone imines and oligomeric impurities, manifesting as a color shift from pale yellow to dark brown/black.

This guide defines the physicochemical basis of this instability and establishes a Zero-Compromise Storage Protocol to maintain purity >98% over extended periods.

Part 1: Chemical Identity & Intrinsic Reactivity

To master the storage of this compound, one must understand the electronic forces driving its degradation.

Physicochemical Profile

Property	Specification
Chemical Name	N-(2-aminophenyl)-N-propylamine
Synonyms	N-propyl-o-phenylenediamine; 1-amino-2-(propylamino)benzene
CAS Number	55899-42-8
Molecular Formula	
Molecular Weight	150.22 g/mol
Physical State	Viscous liquid or low-melting solid (dependent on purity)
Solubility	Soluble in alcohols, DCM, DMSO; sparing solubility in water
pKa	~4.5 (weak base)

The Mechanism of Degradation

The instability of **N-(2-aminophenyl)-N-propylamine** arises from the "Ortho-Effect." The propyl-substituted amine is an electron-donating group (EDG) that increases electron density on the ring, making the primary amine at the ortho position highly nucleophilic and susceptible to radical formation.^[1]

The Oxidation Cascade:

- Initiation: Exposure to atmospheric oxygen () or UV light generates a radical cation on the nitrogen.
- Coupling: Two radical species couple, often forming azo linkages or cyclizing.
- Terminal Product: The formation of 2,3-diaminophenazine derivatives (highly colored chromophores).



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Figure 1: The oxidative degradation pathway of ortho-phenylenediamines.[1] Note the transition from monomeric purity to oligomeric chromophores.

Part 2: Storage & Handling Protocols[5][6]

The following protocols are graded by "Rigour Level." Choose the level that matches your experimental timeline.

The "Gold Standard" (Long-Term Storage > 1 Month)

Recommended for reference standards and bulk API precursors.[1]

- Atmosphere: Strictly Inert (Argon or Nitrogen). Argon is preferred due to its higher density, blanketing the liquid surface effectively.
- Temperature: -20°C. Lowering kinetic energy significantly retards the autoxidation rate.
- Container:
 - Primary: Amber glass vial with a crimped septum or a Schlenk flask with a high-vacuum Teflon valve.
 - Secondary: Sealed Mylar bag with an oxygen scavenger packet.
- State: If possible, convert the free base to the Dihydrochloride Salt (2HCl). The salt form protonates the lone pairs, shutting down the oxidation pathway.
 - Protocol: Dissolve amine in

, bubble dry HCl gas

Filter white precipitate.

The "Silver Standard" (Active Use < 1 Month)

Recommended for active benchwork.

- Atmosphere: Nitrogen flush after every use.
- Temperature: 2°C to 8°C (Standard Refrigerator).
- Container: Amber glass bottle with a Teflon-lined screw cap.^[1] Parafilm is insufficient for long-term oxygen exclusion; use electrical tape or a secondary containment jar with desiccant.^[1]

Critical Incompatibilities

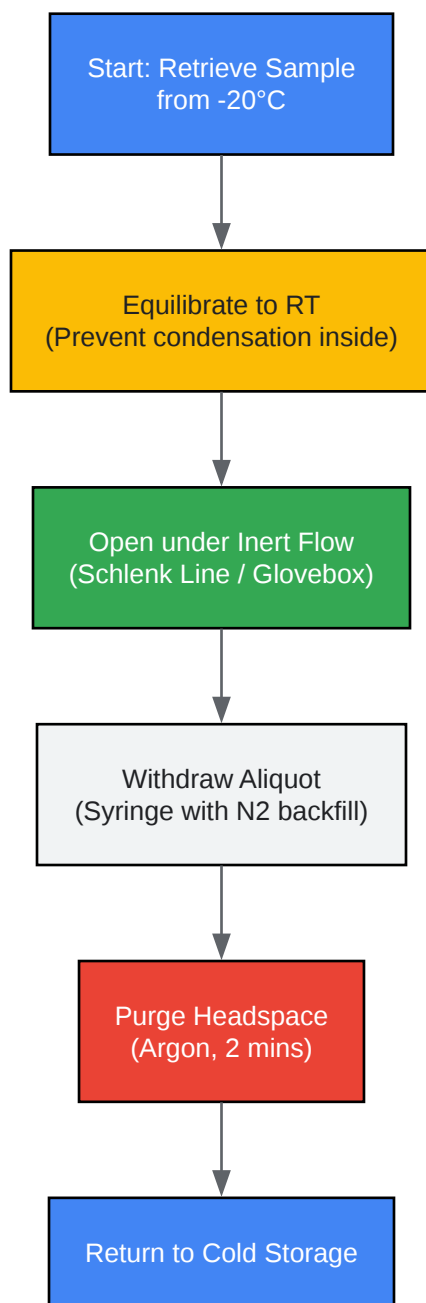
Never store **N-(2-aminophenyl)-N-propylamine** near:

- Oxidizing Agents: Peroxides, nitrates, permanganates (Fire/Explosion hazard).
- Acids: Will react exothermically to form salts (unless intentional).^[2]
- Aldehydes/Ketones: Will spontaneously form Schiff bases or benzimidazoles (if acidic traces are present).
- Acid Chlorides/Anhydrides: Rapid acylation will occur.

Part 3: Experimental Workflows

Handling Air-Sensitive Amines (Schlenk Technique)

Since the compound is a viscous liquid/low-solid, liquid handling techniques are most efficient.
^[1]



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Figure 2: Standard Operating Procedure (SOP) for withdrawing aliquots without introducing atmospheric oxygen.

Quality Control & Re-Purification

Before using stored material in critical synthesis, validate its purity.

QC Check:

- Visual: Clear to Pale Yellow = Pass. Brown/Black = Fail.
- NMR (
): Check for broadening of amine protons or appearance of aromatic impurity peaks > 7.5 ppm (phenazine region).

Rescue Protocol (Purification): If the material has browned but is not sludge:

- Vacuum Distillation: This is the most effective method.
 - Setup: Short-path distillation head.
 - Pressure: High vacuum (< 1 mmHg).
 - Temp: Heat gently; collect the clear fraction. Discard the black pot residue.
- Adsorption (Minor impurities): Dissolve in dry Dichloromethane (DCM), treat with Activated Charcoal (10% w/w), stir for 30 mins, filter through Celite.

References

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- To cite this document: BenchChem. [Technical Guide: Stability and Storage of N-(2-aminophenyl)-N-propylamine[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1228254/docs#technical-guide-stability-and-storage-of-n-2-aminophenyl-n-propylamine-1>]

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